

Precision Synthesis & Utility of N-Cyclopropyl-4-nitrobenzenesulfonamide

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Compound of Interest

Compound Name: *N-cyclopropyl-4-nitrobenzenesulfonamide*

CAS No.: 549476-61-1

Cat. No.: B1586959

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A Technical Guide to the "Nosyl" Strategy in Secondary Amine Synthesis

Executive Summary

N-Cyclopropyl-4-nitrobenzenesulfonamide (CAS: 96994-75-1) represents a critical tactical intermediate in organic synthesis, specifically utilized to overcome the "polyalkylation problem" inherent to primary amines.^[1] By masking the nucleophilic cyclopropylamine with the electron-withdrawing 4-nitrobenzenesulfonyl (Nosyl) group, researchers can activate the N-H bond for controlled mono-alkylation (Fukuyama Amine Synthesis) or Mitsunobu reactions.^[1] This guide details the synthesis, mechanistic utility, and deprotection protocols of this compound, serving as a blueprint for medicinal chemists developing cyclopropyl-bearing pharmacophores.^[1]

Chemical Foundation & Physicochemical Profile

The utility of **N-cyclopropyl-4-nitrobenzenesulfonamide** stems from the strong electron-withdrawing nature of the para-nitro group combined with the sulfonyl moiety.^[1] This significantly increases the acidity of the remaining sulfonamide proton (

~10-11), rendering it deprotonatable by mild bases (e.g.,

) to form a stable nucleophile.

Table 1: Physicochemical Specifications

Property	Specification
IUPAC Name	N-cyclopropyl-4-nitrobenzenesulfonamide
CAS Number	96994-75-1
Molecular Formula	
Molecular Weight	242.25 g/mol
Appearance	White to pale yellow crystalline solid
Melting Point	118–121 °C (Lit.) [1] [2]
Solubility	Soluble in DCM, DMF, DMSO, EtOAc; Insoluble in water
Key Functional Groups	Sulfonamide (), Nitro (), Cyclopropyl ring

Synthesis of the Core Scaffold[\[1\]](#)

The preparation of **N-cyclopropyl-4-nitrobenzenesulfonamide** is a nucleophilic substitution reaction.[\[1\]](#)[\[2\]](#) The high reactivity of 4-nitrobenzenesulfonyl chloride (Nosyl chloride) requires controlled conditions to prevent bis-sulfonylation, although the steric bulk of the cyclopropyl group mitigates this risk compared to linear amines.[\[1\]](#)

Experimental Protocol 1: Preparation from Cyclopropylamine

Reagents:

- Cyclopropylamine (1.0 equiv)
- 4-Nitrobenzenesulfonyl chloride (NsCl) (1.05 equiv)[1]
- Triethylamine (
) (1.2 equiv) or Pyridine
- Dichloromethane (DCM) (anhydrous)[1]

Workflow:

- Setup: Charge a flame-dried round-bottom flask with Cyclopropylamine (e.g., 10 mmol) and anhydrous DCM (30 mL). Cool to 0°C under an inert atmosphere (
or Ar).[1]
- Base Addition: Add
dropwise.[1] Maintain temperature < 5°C to minimize exotherms.
- Sulfonylation: Dissolve 4-Nitrobenzenesulfonyl chloride in minimal DCM and add dropwise to the amine solution over 15 minutes.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours. Monitor by TLC (EtOAc/Hexane 1:2) for the disappearance of the amine (ninhydrin stain) and NsCl (UV).[1]
- Workup: Quench with 1M HCl (to remove excess amine/base). Extract the organic layer, wash with saturated
and brine.[1] Dry over anhydrous
.[1]
- Purification: Concentrate in vacuo. Recrystallize from EtOAc/Hexanes or purify via silica gel flash chromatography if necessary.

Yield Expectation: 85–95%

The Fukuyama Strategy: Mono-Alkylation & Deprotection[1]

The primary application of this molecule is the synthesis of secondary amines.[1] Direct alkylation of cyclopropylamine with alkyl halides (

) is notoriously difficult to control, often yielding a mixture of secondary (

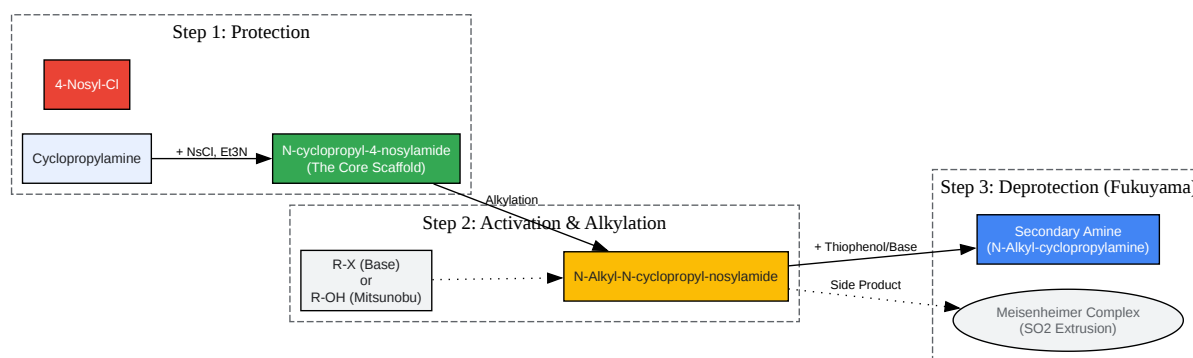
) and tertiary (

) amines.

The Nosyl Strategy circumvents this by:

- Activation: The Nosyl group acidifies the N-H bond.[1]
- Alkylation: The sulfonamide anion reacts cleanly with alkyl halides or alcohols (Mitsunobu). [1]
- Deprotection: The Nosyl group is removed via Nucleophilic Aromatic Substitution () using a thiol, releasing the pure secondary amine.[1]

Mechanism Visualization



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Figure 1: The Fukuyama Amine Synthesis pathway utilizing **N-cyclopropyl-4-nitrobenzenesulfonamide** to generate secondary amines.[1]

Advanced Experimental Protocols

Protocol A: Mitsunobu Alkylation

This method is preferred when the alkylating agent is an alcohol rather than a halide.[1]

- Dissolve: 1.0 equiv of **N-cyclopropyl-4-nitrobenzenesulfonamide**, 1.2 equiv of Alcohol (), and 1.5 equiv of Triphenylphosphine () in anhydrous THF.
- Add: Add 1.5 equiv of DIAD (Diisopropyl azodicarboxylate) dropwise at 0°C .
- React: Stir at RT for 12–24 hours.
- Purify: Concentrate and purify via column chromatography. The Nosyl group's UV activity makes monitoring easy.[1]

Protocol B: Thiol-Mediated Deprotection

The removal of the 4-nitrobenzenesulfonyl group is chemically distinct from tosylates (which require harsh reductive conditions).[1] The nitro group makes the ring susceptible to nucleophilic attack by a thiolate anion.[1]

- Reagents: Thiophenol () (1.2–2.0 equiv) or Thioglycolic acid (odorless alternative), (3.0 equiv).
- Solvent: DMF or Acetonitrile ().[1]
- Procedure:
 - Dissolve the alkylated sulfonamide in DMF.
 - Add and Thiophenol.[1][2]
 - Stir at RT (or 50°C for sterically hindered substrates) for 2–6 hours.
 - The solution typically turns bright yellow (formation of the nitrophenyl thioether byproduct).[1]
- Workup: Dilute with ether/water. The secondary amine product is in the organic layer (or aqueous if acidified).[1] Note: Thiophenol is toxic and malodorous; bleach quenching of glassware is recommended.[1]

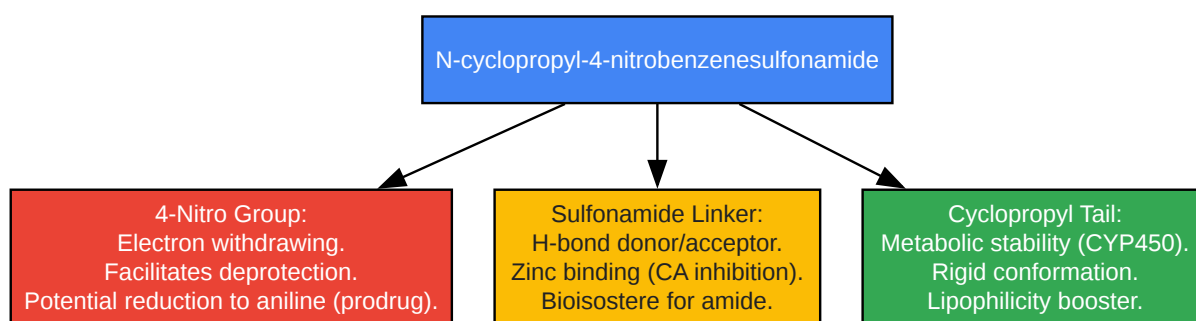
Biological Relevance & Pharmacophore Design[3]

While primarily a synthetic intermediate, the **N-cyclopropyl-4-nitrobenzenesulfonamide** scaffold possesses intrinsic biological relevance.[1]

- Antibacterial Activity: Like many sulfonamides, this compound acts as a competitive inhibitor of dihydropteroate synthase (DHPS), disrupting folate synthesis in bacteria.[1]

- Carbonic Anhydrase Inhibition (CAI): The sulfonamide moiety () is a classic "zinc binder" in CA enzymes.[1] The cyclopropyl tail provides unique steric fit within the hydrophobic pocket of CA isoforms (e.g., hCA II or hCA IX), potentially offering selectivity over other alkyl derivatives.
- Cyclopropyl Pharmacophore: The cyclopropyl group is a "privileged structure" in drug design (e.g., Ciprofloxacin, Nevirapine).[1] It improves metabolic stability (blocking -hydroxylation) and increases potency by rigidifying the structure.[1]

Structure-Activity Relationship (SAR) Logic[1]



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Figure 2: Structure-Activity Relationship (SAR) breakdown of the molecule's functional zones. [1]

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